

"2-Bromo-5-chloro-4-cyclopropylpyridine" potential research applications

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Compound of Interest

Compound Name: 2-Bromo-5-chloro-4-cyclopropylpyridine

CAS No.: 1934500-72-7

Cat. No.: B2726887

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Strategic Profile: 2-Bromo-5-chloro-4-cyclopropylpyridine

A High-Value Scaffold for Next-Generation Kinase & GPCR Ligand Discovery

Executive Summary

2-Bromo-5-chloro-4-cyclopropylpyridine (Formula: C_8H_7BrClN) represents a "privileged" structural motif in modern medicinal chemistry. Unlike simple halogenated pyridines, this trisubstituted scaffold integrates three distinct functionalities that address critical bottlenecks in drug discovery:

- **Orthogonal Reactivity:** The significant electronic difference between the C2-bromide and C5-chloride allows for highly selective, sequential cross-coupling reactions without the need for protecting groups.

- **Metabolic Stability:** The C4-cyclopropyl group acts as a bioisostere for isopropyl or tert-butyl groups, blocking oxidative metabolism (CYP450) while increasing Fsp³ character.
- **Structural Rigidity:** The cyclopropyl moiety restricts conformational flexibility, potentially reducing the entropic penalty upon protein binding.[\[1\]](#)

This guide outlines the chemical logic, synthetic utility, and therapeutic potential of this scaffold, specifically in the context of kinase inhibitor design and GPR119 agonist development.

Structural Analysis & Pharmacophore Relevance[2]

The "Halogen Dance" & Reactivity Hierarchy

The utility of this molecule lies in the electronic differentiation of its halogen substituents.

- **C2-Position (Bromo):** Located alpha to the pyridine nitrogen, this position is highly electron-deficient. It is the most reactive site for S_NAr reactions (with amines/alkoxides) and oxidative addition in Pd-catalyzed couplings (Suzuki-Miyaura, Buchwald-Hartwig).
- **C5-Position (Chloro):** Located beta to the nitrogen, this position is electronically neutral relative to C2. The C-Cl bond is stronger and less prone to oxidative addition, allowing it to remain intact during C2-functionalization.
- **C4-Position (Cyclopropyl):** This group exerts a steric influence that can direct regioselectivity during functionalization, while also serving as a lipophilic anchor in protein binding pockets.

The Cyclopropyl Advantage

Incorporating a cyclopropyl group at C4 offers specific medicinal chemistry advantages over acyclic alkyls:

- **Metabolic Blockade:** The C-H bonds in a cyclopropyl ring have higher dissociation energy (~106 kcal/mol) compared to secondary alkyl C-H bonds (~95 kcal/mol), making them resistant to CYP450-mediated hydroxylation.
- **σ-Hole Interactions:** The strained ring can engage in unique non-covalent interactions with backbone carbonyls in the target protein.

Synthetic Utility & Experimental Workflows

The following workflows demonstrate how to leverage the orthogonal reactivity of the C2-Br and C5-Cl handles.

Workflow A: Sequential Cross-Coupling (The "Kinase Core" Strategy)

This route is ideal for synthesizing Type I kinase inhibitors where the pyridine serves as the central hinge-binding scaffold.

Step 1: C2-Selective Suzuki Coupling

- Objective: Install the "Head" group (e.g., an indazole or pyrazole) at the most reactive C2 position.
- Reagents: Boronic acid/ester (1.1 eq), Pd(PPh₃)₄ (5 mol%), Na₂CO₃ (2.0 eq), DME/H₂O.
- Conditions: 80°C, 4-12 h.
- Selectivity Mechanism: The oxidative addition of Pd(0) occurs preferentially at the weaker and more electron-deficient C-Br bond. The C-Cl bond remains inert under these mild conditions.

Step 2: C5-Amination (Buchwald-Hartwig)

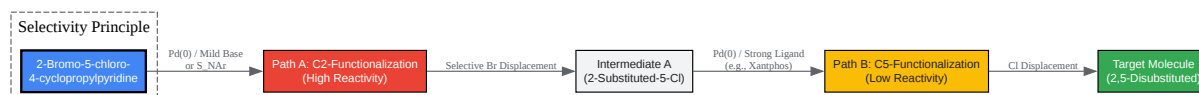
- Objective: Install the "Tail" group (e.g., a solubilizing piperazine moiety) at the C5 position.
- Reagents: Amine (1.2 eq), Pd₂(dba)₃ (2 mol%), Xantphos (4 mol%), Cs₂CO₃ (2.0 eq), Toluene/Dioxane.
- Conditions: 100-110°C, 12-24 h.
- Note: The use of a specialized ligand (Xantphos or BrettPhos) is required to activate the sluggish C-Cl bond.

Workflow B: S_NAr Diversification

- Objective: Rapid library generation.
- Protocol: Treat the scaffold with primary or secondary amines in DMSO at 120°C with DIPEA.
- Outcome: Exclusive displacement of the C2-bromide. The C5-chloride and C4-cyclopropyl groups remain unaffected.

Visualization: Reactivity Logic

The following diagram illustrates the decision tree for functionalizing this scaffold.



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Figure 1: Sequential functionalization strategy leveraging the reactivity difference between C2-Br and C5-Cl.

Medicinal Chemistry Applications

Kinase Inhibitors (Oncology)

The 2-amino-pyridine motif is a classic "hinge binder" in kinase inhibitors (e.g., Crizotinib, Palbociclib).

- Application: Use **2-bromo-5-chloro-4-cyclopropylpyridine** to synthesize analogs of ALK or ROS1 inhibitors.
- Design Rationale: The 4-cyclopropyl group can fill the hydrophobic "gatekeeper" pocket or the solvent-front region, depending on the binding mode, potentially overcoming resistance mutations (e.g., L1196M in ALK) driven by steric clashes with larger alkyl groups.

GPR119 Agonists (Metabolic Disorders)

GPR119 agonists often feature a central heteroaromatic ring linked to a piperidine carbamate.

- Application: The scaffold can replace the standard 2-fluoro-4-methanesulfonylphenyl core or the central pyrimidine ring found in candidates like BMS-903452.
- Benefit: The 4-cyclopropyl group adds lipophilicity without the metabolic liability of a tert-butyl group, improving the pharmacokinetic (PK) profile.

Agrochemicals (Herbicides)

Halogenated pyridines are precursors to auxin-mimic herbicides (e.g., Clopyralid derivatives).

- Application: The 4-cyclopropyl group introduces a novel steric bulk that may alter selectivity between crops and weeds, potentially creating a new class of pyridine-carboxylate herbicides.

Experimental Protocol: Representative Synthesis

Note: This protocol is a generalized standard procedure for this class of compounds.

Experiment: Selective Suzuki Coupling at C2

- Setup: In a 50 mL Schlenk flask, charge **2-Bromo-5-chloro-4-cyclopropylpyridine** (1.0 mmol, 232 mg), Arylboronic acid (1.1 mmol), and Pd(PPh₃)₄ (58 mg, 0.05 mmol).
- Solvent: Add degassed 1,2-Dimethoxyethane (DME, 10 mL) and 2M aq. Na₂CO₃ (2.0 mL).
- Reaction: Heat to 85°C under N₂ atmosphere for 6 hours. Monitor by LC-MS (Target mass: Product M+1).
- Workup: Cool to RT. Dilute with EtOAc (30 mL), wash with water (2 x 10 mL) and brine. Dry over Na₂SO₄.^[2]
- Purification: Flash chromatography (Hexane/EtOAc gradient). The C5-Cl bond should remain intact (confirmed by characteristic isotopic pattern in MS).

Safety & Handling Data

- Hazard Classification: Irritant (Skin/Eye/Respiratory).
- Signal Word: Warning.
- Handling:
 - Wear nitrile gloves and safety glasses.
 - Handle in a fume hood to avoid inhalation of dust/vapors.
 - Specific Note: Halogenated pyridines can be skin sensitizers. Avoid direct contact.
- Storage: Store at 2-8°C under inert gas (Argon/Nitrogen). Light sensitive.

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